

Physical and chemical properties of C.I. Acid Red 37 powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid red 37

Cat. No.: B12370506

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An In-depth Technical Guide to C.I. Acid Red 37 Powder

This technical guide provides a comprehensive overview of the physical and chemical properties of **C.I. Acid Red 37**, a monoazo acid dye. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in various applications, from a reference standard to a coloring agent in formulations.

General Information and Identifiers

C.I. Acid Red 37 is a synthetic dye belonging to the single azo class of compounds.^[1] It is widely known by several synonyms and is identified by specific chemical registry numbers.

Identifier	Value	Reference
C.I. Name	Acid Red 37	[1]
C.I. Number	17045	[2][3]
CAS Number	6360-07-2	[1]
Molecular Formula	C ₁₈ H ₁₄ N ₄ Na ₂ O ₈ S ₂	
Molecular Weight	524.44 g/mol	
IUPAC Name	disodium;5-[(4-acetamido-2-sulfonatophenyl)diazenyl]-6-amino-4-hydroxynaphthalene-2-sulfonate	
Synonyms	Acid Red BG, Acid Red BL, Acid Fast Red B, Acid Red 3G	

Physical Properties

The physical characteristics of **C.I. Acid Red 37** powder are crucial for its handling, storage, and application. It is generally described as a purple or red powder.

Property	Description	Reference
Appearance	Purple to red powder.	
Solubility	Easily soluble in water; slightly soluble in ethanol (purplish-red solution).	
Water Solubility (at 100°C)	200 g/L.	
Aqueous Solution Appearance	Cherry red.	
Lightfastness (AATCC Scale)	6 (on a scale of 1 to 8, where 8 is the highest).	

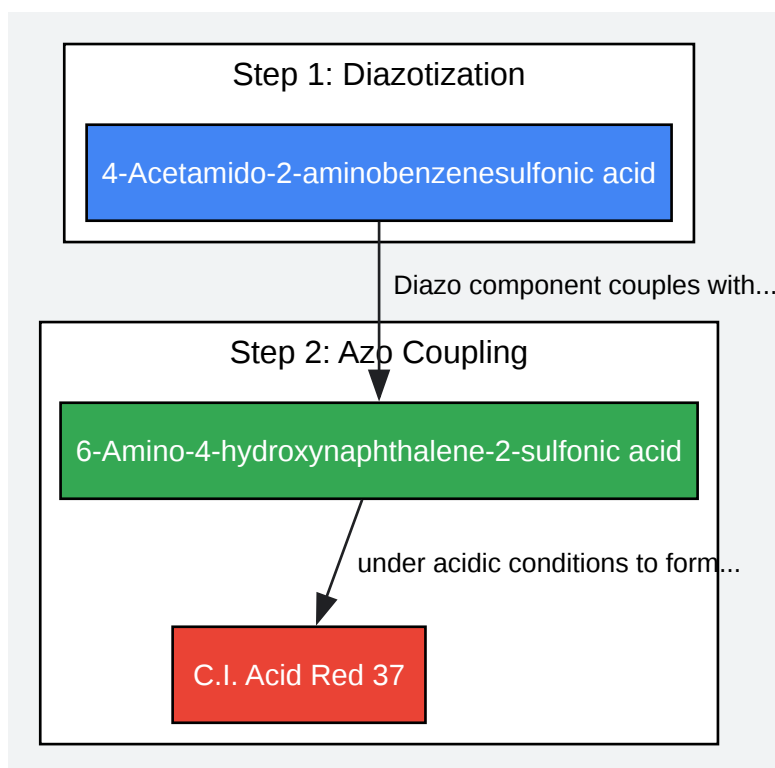
Chemical Properties

C.I. Acid Red 37 is a sodium salt of a sulfonated azo dye. Its chemical behavior, particularly in acidic and basic conditions, is a key aspect of its identity.

Condition	Observation	Reference
In Concentrated Sulfuric Acid	Dark blue-red color, which turns dark red to reddish-purple upon dilution.	
In Concentrated Nitric Acid	Initially olive green, quickly turning to brown.	
In Concentrated Hydrochloric Acid	Forms a reddish-purple precipitate, which dissolves upon dilution with water.	
Aqueous Solution with HCl	Forms a purple caramel/sauce-colored precipitate.	
Aqueous Solution with NaOH	Turns into a wine-red color.	

Manufacturing and Synthesis

The synthesis of **C.I. Acid Red 37** involves a standard azo coupling reaction. The general manufacturing method is a two-step process.



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Caption: Manufacturing workflow for **C.I. Acid Red 37**.

Manufacturing Method: The synthesis begins with the diazotization of 4-Acetamido-2-aminobenzenesulfonic acid. This is followed by the coupling of the resulting diazonium salt with 6-Amino-4-hydroxynaphthalene-2-sulfonic acid under acidic conditions to yield the final dye product.

Applications

C.I. Acid Red 37 is primarily used as a dye for various materials. Its water solubility and fastness properties make it suitable for a range of applications.

- **Textiles:** Dyeing of wool, silk, and polyamide fibers, as well as their blended fabrics. It can also be used for the direct printing on wool and silk fabrics.
- **Leather:** Used for coloring leather.
- **Industrial Products:** Employed in the coloration of industrial cleaning products, soaps, and detergents.

- Other Materials: Used for coloring paper and anodized aluminum.
- Research: It has been studied for its adsorption characteristics onto materials like organobentonite for wastewater treatment.

Experimental Protocols

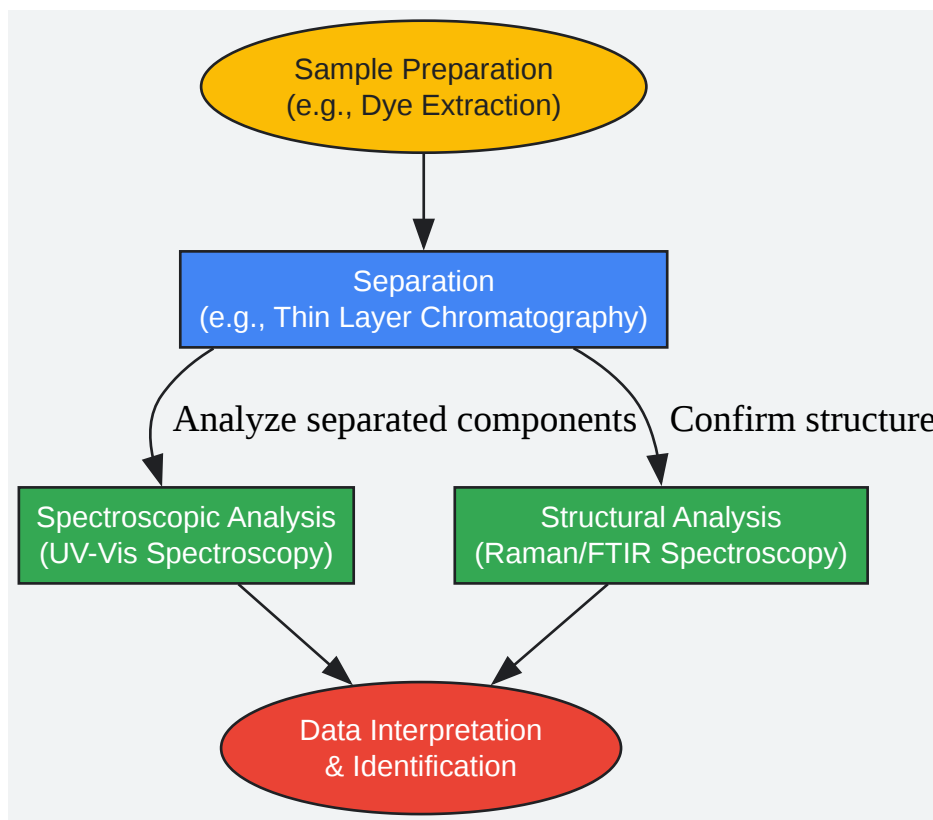
Detailed experimental protocols for the analysis of **C.I. Acid Red 37** are not extensively available in public literature. However, a general workflow for the characterization and identification of such dyes can be outlined. This typically involves extraction, separation, and spectroscopic analysis.

A. Solubility Determination (Qualitative)

- Objective: To determine the solubility of **C.I. Acid Red 37** powder in various solvents.
- Materials: **C.I. Acid Red 37** powder, deionized water, ethanol, test tubes, spatula, vortex mixer.
- Procedure:
 1. Add approximately 10 mg of **C.I. Acid Red 37** powder to separate test tubes.
 2. To the first test tube, add 1 mL of deionized water. To the second, add 1 mL of ethanol.
 3. Vortex each tube for 30 seconds.
 4. Visually inspect for the dissolution of the powder and note the color of the solution.
 5. Record observations as soluble, slightly soluble, or insoluble.

B. General Analytical Workflow for Dye Identification

The forensic analysis of dyes on fibers provides a model for a robust analytical workflow. This involves separation by techniques like Thin Layer Chromatography (TLC) followed by identification using spectroscopy.



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Caption: General experimental workflow for dye analysis.

- Extraction: The dye is first extracted from its matrix (if applicable) using a suitable solvent.
- Thin Layer Chromatography (TLC): TLC is a cost-effective method used to separate the components of the dye mixture. This can help determine the purity of the sample and isolate the dye from other compounds.
- UV-Visible Spectroscopy (UV-Vis): After separation, UV-Vis spectroscopy is used to determine the absorption spectrum of the dye, which is a key characteristic for identification.
- Raman or FTIR Spectroscopy: These techniques provide information about the vibrational modes of the molecules, offering a "fingerprint" for the chemical structure of the dye.

Safety and Handling

While specific toxicological data for **C.I. Acid Red 37** is not extensively detailed in the provided results, general safety precautions for handling azo dyes should be observed. Safety Data

Sheets (SDS) for similar acid red dyes provide guidance.

- Hazards: May cause skin and serious eye irritation. Inhalation of dust may cause respiratory irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and appropriate clothing. Use in a well-ventilated area or with an approved respirator.
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes.
 - Skin: Wash with plenty of soap and water.
 - Inhalation: Move to fresh air.
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.

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References

- 1. worlddyevaryety.com [worlddyevaryety.com]
- 2. pylamdyes.com [pylamdyes.com]
- 3. ACID RED 37[CAS NO.6360-07-2 [chinainterdyes.com]
- To cite this document: BenchChem. [Physical and chemical properties of C.I. Acid Red 37 powder]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12370506#physical-and-chemical-properties-of-c-i-acid-red-37-powder\]](https://www.benchchem.com/product/b12370506#physical-and-chemical-properties-of-c-i-acid-red-37-powder)

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